

# An In-depth Technical Guide to the Physicochemical Properties of Ethyl 3-phenylpropionate

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## Compound of Interest

Compound Name: Ethyl 3-phenoxypropionate

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This document provides a comprehensive overview of the core physicochemical properties of Ethyl 3-phenylpropionate, an organic compound utilized in the flavor and fragrance industries and as an intermediate in organic synthesis.<sup>[1]</sup> This guide details its chemical and physical characteristics, spectroscopic data, and the experimental protocols for their determination.

## Chemical and Physical Properties

Ethyl 3-phenylpropionate is an ester characterized by a pleasant fruity and floral aroma.<sup>[2]</sup> It presents as a clear, colorless to pale-yellow liquid at room temperature.<sup>[1][3][4]</sup> Its structure combines an aromatic benzene ring with an ethyl ester group, rendering it soluble in many organic solvents but poorly soluble in water.<sup>[1][3]</sup>

Table 1: Core Physicochemical Properties of Ethyl 3-phenylpropionate

| Property   | Value  | Source(s) |
|--|--|-----------|
| Molecular Formula                                | C <sub>11</sub> H <sub>14</sub> O <sub>2</sub> | [3][4][5] |
| Molecular Weight                                 | 178.23 g/mol                                   | [3][4][5] |
| Appearance                                       | Clear colorless to pale-yellow liquid          | [1][3][4] |
| Boiling Point                                    | 247-249 °C at 760 mmHg                         | [2][3][6] |
| Density  | 1.01 g/mL at 25 °C                             | [2][4]    |
| Refractive Index (n <sub>D</sub> <sup>20</sup> ) | 1.494  | [2][6]    |
| Water Solubility                                 | < 0.1 g/100 mL at 25 °C                        | [3][4]    |
| LogP   | 2.73   | [3]       |
| Odor Profile                                     | Ethereal, fruity, floral, rum-like             | [2][4]    |

## Spectroscopic Data

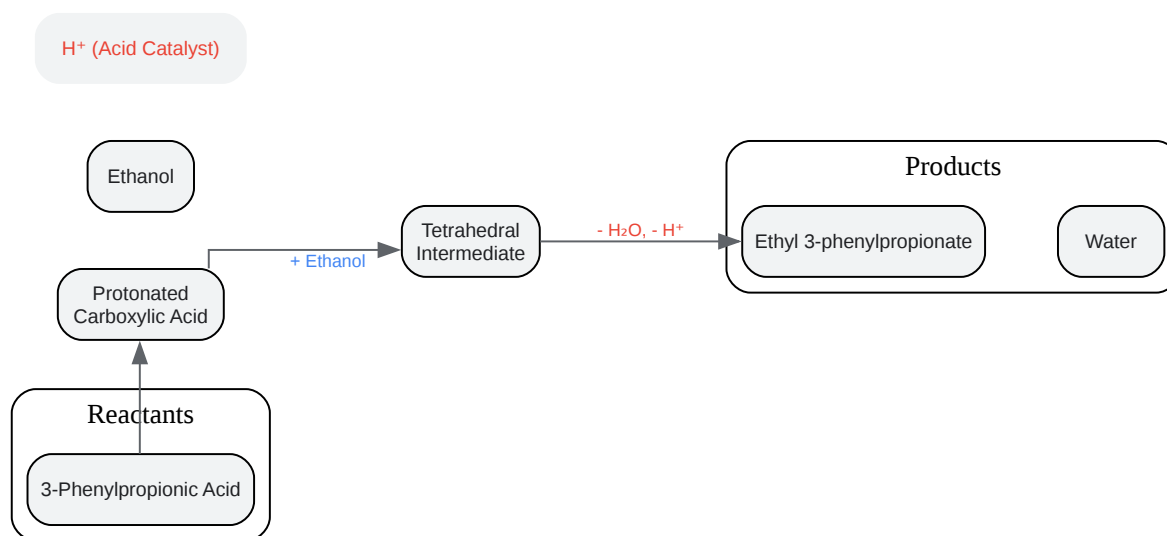
Spectroscopic analysis is critical for the structural elucidation and purity assessment of Ethyl 3-phenylpropionate.

Table 2: Spectroscopic Data for Ethyl 3-phenylpropionate

| Technique           | Data Summary  | Source(s) |
|---------------------|---|-----------|
| $^1\text{H}$ NMR    | Spectra available in $\text{CDCl}_3$ at 400 MHz. Key shifts (ppm) include signals for the ethyl group, the phenyl group, and the two methylene groups of the propionate chain.      | [3][7]    |
| $^{13}\text{C}$ NMR | Spectra available in $\text{CDCl}_3$ . Key shifts (ppm) include the carbonyl carbon (~172.8), carbons of the benzene ring, and carbons of the ethyl and propionate aliphatic chain. | [3]       |
| Infrared (IR)       | Near IR spectra data is available.  | [3]       |

## Synthesis Pathway

Ethyl 3-phenylpropionate is commonly synthesized via the Fischer esterification of 3-phenylpropionic acid with ethanol, using a strong acid as a catalyst.[1][2] This is a reversible reaction where the equilibrium is typically shifted towards the product by using an excess of the alcohol or by removing water as it is formed.[8][9][10] Another synthetic route is the hydrogenation of ethyl cinnamate.[5][11]



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Caption: Fischer esterification synthesis of Ethyl 3-phenylpropionate.

## Experimental Protocols

The following sections detail the standard laboratory procedures for determining the key physicochemical properties of liquid compounds like Ethyl 3-phenylpropionate.

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure.[12] The Thiele tube method is a convenient micro-scale technique for this determination.[13]

Methodology:

- **Sample Preparation:** Fill a small fusion tube to a depth of about 2-3 cm with Ethyl 3-phenylpropionate.
- **Capillary Tube Insertion:** Seal one end of a capillary tube using a flame. Place the capillary tube into the fusion tube with the open end submerged in the liquid and the sealed end protruding above the surface.[14]

- **Apparatus Setup:** Attach the fusion tube to a thermometer using a rubber band or wire. The bulb of the thermometer should be level with the sample.
- **Heating:** Insert the assembly into a Thiele tube containing a high-boiling point oil (e.g., mineral oil), ensuring the sample is fully immersed. Heat the side arm of the Thiele tube gently with a Bunsen burner.[13]
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Continue heating until a continuous and rapid stream of bubbles is observed.
- **Measurement:** Remove the heat source. The boiling point is the temperature at which the bubbling stops and the liquid just begins to be drawn back into the capillary tube.[14]

Density is the mass of a substance per unit volume. For liquids, it is typically measured using a pycnometer or, more simply, by measuring the mass of a known volume.[15]

#### Methodology:

- **Mass of Empty Cylinder:** Place a clean, dry 10 mL or 25 mL graduated cylinder on a digital balance and tare it, or record its mass ( $m_1$ ).[16][17]
- **Volume Measurement:** Carefully add a specific volume of Ethyl 3-phenylpropionate (e.g., 10.0 mL) to the graduated cylinder. Read the volume from the bottom of the meniscus.[15]
- **Mass of Filled Cylinder:** Place the graduated cylinder containing the liquid back on the balance and record the new mass ( $m_2$ ).[16]
- **Calculation:** The mass of the liquid is ( $m_2 - m_1$ ). Calculate the density using the formula:  
Density ( $\rho$ ) = Mass ( $m$ ) / Volume ( $V$ )[16]
- **Temperature Control:** Ensure the measurement is performed at a constant, recorded temperature, as density is temperature-dependent.[15]

The refractive index measures how light propagates through a substance and is a valuable tool for identifying liquids and assessing their purity.[18] It is typically measured using an Abbe refractometer.

### Methodology:

- **Instrument Calibration:** Calibrate the Abbe refractometer using a standard liquid with a known refractive index, such as distilled water.
- **Sample Application:** Open the prism assembly of the refractometer. Using a clean pipette, place a few drops of Ethyl 3-phenylpropionate onto the surface of the lower prism.
- **Measurement:** Close the prisms firmly. Switch on the light source and look through the eyepiece. Rotate the adjustment knob until the boundary line (the line separating the light and dark fields) is sharp and centered on the crosshairs.
- **Reading:** Read the refractive index value from the instrument's scale. Most refractometers also measure the temperature, which should be recorded as  $n_T/D$ , where T is the temperature in Celsius and D refers to the sodium D-line wavelength (589 nm).<sup>[18]</sup>
- **Cleaning:** Clean the prism surfaces thoroughly with a soft tissue and an appropriate solvent (e.g., ethanol or acetone) after the measurement.

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